

analytical methods for 6-Methoxy-4-(morpholin-4-yl)quinoline detection

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Compound of Interest

Compound Name: 6-Methoxy-4-(morpholin-4-yl)quinoline

CAS No.: 2097868-29-4

Cat. No.: B2618564

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Application Note: Analytical Strategies for the Quantitation of **6-Methoxy-4-(morpholin-4-yl)quinoline**

Executive Summary

This guide details the analytical characterization and quantitation of **6-Methoxy-4-(morpholin-4-yl)quinoline** (MW: 244.29 g/mol). This molecule features a quinoline core substituted with a basic morpholine ring at position 4 and a methoxy group at position 6. It represents a common scaffold in medicinal chemistry, particularly in the development of kinase inhibitors (e.g., PI3K/mTOR pathways) and anti-infectives.

The presence of the basic morpholine nitrogen (pKa ~8.3) and the quinoline nitrogen (pKa ~4.2) presents specific chromatographic challenges, primarily peak tailing due to interaction with residual silanols. This protocol outlines two distinct approaches:

- High-pH HPLC-UV: Optimized for purity assessment and potency assays, utilizing pH control to neutralize the basic amine for superior peak symmetry.

- LC-MS/MS: Optimized for trace analysis (pharmacokinetics/impurities) using acidic mobile phases compatible with positive mode electrospray ionization (ESI+).

Part 1: Chemical Properties & Handling

- Chemical Formula: $C_{14}H_{16}N_2O_2$
- Molecular Weight: 244.29 Da
- Solubility: Soluble in DMSO, Methanol, and dilute aqueous acid. Sparingly soluble in neutral water.
- UV Absorbance: Strong absorbance maxima at 254 nm (quinoline π - π^*) and 320-330 nm.
- Basicity: The morpholine nitrogen is the primary protonation site.

Handling Precautions: Store solid reference standards at -20°C , desiccated. Stock solutions in DMSO are stable for 3 months at -20°C . Avoid repeated freeze-thaw cycles.

Part 2: HPLC-UV Protocol (Purity & Potency)

Objective: Routine quality control, purity determination (>98%), and assay.

Method Rationale (Expertise): Traditional low-pH methods (using TFA/Formic acid) often result in peak tailing for morpholine-containing compounds due to cation-exchange interactions with the stationary phase. This method employs a High pH (pH 10) buffer. At pH 10, the morpholine nitrogen ($pK_a \sim 8.3$) is largely deprotonated (neutral), significantly reducing silanol interactions and yielding sharp, symmetrical peaks.

Chromatographic Conditions:

Parameter	Specification
Column	Waters XBridge C18 or Phenomenex Gemini NX-C18 (Hybrid particles required for high pH stability)
Dimensions	150 x 4.6 mm, 3.5 µm or 5 µm
Mobile Phase A	10 mM Ammonium Bicarbonate in Water, adjusted to pH 10.0 with Ammonium Hydroxide
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	35°C
Detection	UV @ 254 nm (primary), 320 nm (secondary confirmation)
Injection Vol	5 - 10 µL

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibration
1.0	5	Hold
12.0	90	Linear Ramp
15.0	90	Wash
15.1	5	Re-equilibration
20.0	5	End

System Suitability Criteria:

- Tailing Factor (T): < 1.3

- Theoretical Plates (N): > 5000
- RSD (n=6): < 1.0% for area and retention time.

Part 3: LC-MS/MS Protocol (Trace Analysis)

Objective: Pharmacokinetic (PK) studies, trace impurity analysis, or cleaning verification (LOD < 1 ng/mL).

Method Rationale: For mass spectrometry, volatile acidic buffers are required. While low pH protonates the morpholine (causing potential tailing), we utilize a Charged Surface Hybrid (CSH) column technology. These columns have a low-level positive surface charge that repels the protonated amine, preventing secondary interactions and maintaining peak shape even in formic acid.

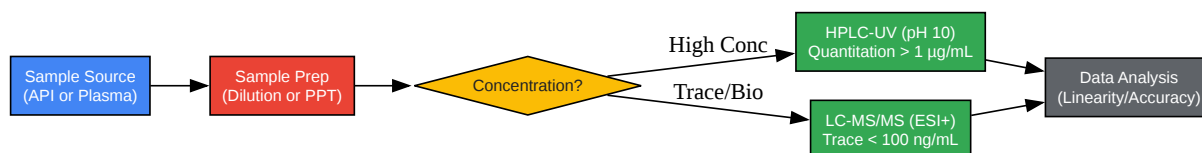
MS/MS Parameters (ESI+):

- Source: Electrospray Ionization (Positive Mode)[\[1\]](#)
- Precursor Ion: $[M+H]^+ = 245.1$ m/z
- Quantifier Ion: 158.1 m/z (Loss of morpholine ring; characteristic quinoline core fragment).
- Qualifier Ion: 213.1 m/z (Loss of methanol/methoxy or ring opening).

Chromatographic Conditions:

Parameter	Specification
Column	Waters ACQUITY UPLC CSH C18 (2.1 x 50 mm, 1.7 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient	5% B to 95% B over 3.0 minutes (Fast LC)

Experimental Workflow Diagram:



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Caption: Decision tree for selecting the appropriate analytical workflow based on sample concentration and matrix complexity.

Part 4: Sample Preparation Protocols

A. For Pharmaceutical Bulk (API)

- Weighing: Accurately weigh 10 mg of **6-Methoxy-4-(morpholin-4-yl)quinoline**.
- Dissolution: Dissolve in 10 mL of Methanol (Stock A: 1 mg/mL).
- Dilution: Dilute Stock A with Mobile Phase A to reach target concentration (e.g., 50 µg/mL for UV).
- Filtration: Filter through a 0.22 µm PTFE or Nylon syringe filter before injection.

B. For Biological Matrix (Plasma/Serum)

- Aliquot: Transfer 50 µL of plasma to a centrifuge tube.
- Precipitation: Add 150 µL of ice-cold Acetonitrile containing Internal Standard (e.g., Gefitinib-d3 or a structural analog).
- Vortex: Vortex vigorously for 30 seconds.
- Centrifuge: Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer: Transfer 100 µL of the supernatant to an HPLC vial with insert.

- Injection: Inject 2-5 µL into the LC-MS/MS system.

Part 5: References

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Sources

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